

A Comparative Ecotoxicological Profile of Fenoxasulfone and Pyroxasulfone on Non-Target Organisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenoxasulfone

Cat. No.: B1440672

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the safety of the herbicide **Fenoxasulfone** and a comparable alternative, Pyroxasulfone, on non-target organisms. While comprehensive quantitative data for **Fenoxasulfone**'s direct impact on a wide range of non-target species is not readily available in publicly accessible literature, this guide summarizes the existing safety assessments and provides detailed ecotoxicological data for Pyroxasulfone to serve as a benchmark for comparison.

Executive Summary

Fenoxasulfone is recognized for its favorable toxicological, ecotoxicological, and environmental profile.^{[1][2][3][4]} Regulatory assessments have indicated a low risk to humans and the environment under approved usage conditions. However, specific quantitative data (LC50, LD50) on its acute and chronic effects on a diverse range of non-target organisms are not as widely published as for other herbicides.

Pyroxasulfone, another herbicide from the isoxazoline chemical class, has a more extensively documented ecotoxicological profile. Data indicates that while it is practically non-toxic to many organisms, it can be highly toxic to aquatic plants.^{[5][6]} This guide presents the available quantitative data for Pyroxasulfone to provide a comparative context for evaluating the potential environmental impact of isoxazoline herbicides.

Data Presentation: Ecotoxicological Profile of Pyroxasulfone

The following tables summarize the available quantitative data on the toxicity of Pyroxasulfone to various non-target organisms.

Table 1: Aquatic Organism Toxicity of Pyroxasulfone

Organism	Species	Endpoint	Value (mg/L)	Reference
Fish	Rainbow Trout (Oncorhynchus mykiss)	96-hour LC50	>2.2	[5]
Fish	Bluegill Sunfish (Lepomis macrochirus)	96-hour LC50	>2.8	[5]
Fish	Sheepshead Minnow (Cyprinodon variegatus)	96-hour LC50	>3.3	[5]
Aquatic Invertebrate	Water Flea (Daphnia magna)	48-hour EC50	>4.4	[5]
Aquatic Plant	Green Algae (Selenastrum capricornutum)	96-hour EC50	0.00038	[5]
Aquatic Plant	Duckweed (Spirodela polyrhiza)	7-day EC50	0.0055	[5]

Table 2: Terrestrial Organism Toxicity of Pyroxasulfone

Organism	Species	Endpoint	Value	Reference
Bird	Bobwhite Quail (Colinus virginianus)	Acute Oral LD50	>2250 mg/kg bw	
Earthworm	Eisenia fetida	14-day LC50	997 mg/kg soil	[5]
Honeybee	Apis mellifera	Acute Contact LD50	>100 µ g/bee	

Fenoxasulfone Safety Profile: A Qualitative Overview

While specific LC50 and LD50 values for **Fenoxasulfone** are not detailed in the available literature, risk assessments from regulatory bodies like the Food Safety Commission of Japan provide valuable insights into its safety.[7] These assessments, based on a range of studies, have concluded that **Fenoxasulfone** does not exhibit carcinogenicity, reproductive toxicity, developmental toxicity, or genotoxicity.[7]

Key findings from these assessments include:

- **Mammalian Toxicity:** The primary adverse effects observed in studies on rats, mice, and dogs were related to neurotoxicity (degeneration in peripheral nerves in dogs), kidney effects, and liver effects at high doses.[7] The Acceptable Daily Intake (ADI) for humans has been established at 0.17 mg/kg body weight/day.[7]
- **Environmental Profile:** **Fenoxasulfone** is described as having a favorable environmental profile, suggesting a lower environmental impact.[1][2][3][4]

Experimental Protocols

The ecotoxicological data presented for Pyroxasulfone are typically generated following standardized international guidelines, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure data quality and comparability across different studies and chemicals.

1. Aquatic Toxicity Testing (Based on OECD Guidelines 202, 203, and 201)

- Fish Acute Toxicity Test (OECD 203): Fish (e.g., Rainbow Trout, Bluegill Sunfish) are exposed to a range of concentrations of the test substance in water for 96 hours. The concentration that is lethal to 50% of the test population (LC50) is determined.
- Daphnia sp. Acute Immobilisation Test (OECD 202): Aquatic invertebrates (e.g., Daphnia magna) are exposed to the test substance for 48 hours. The concentration that causes immobilization in 50% of the daphnids (EC50) is calculated.
- Alga, Growth Inhibition Test (OECD 201): A culture of green algae is exposed to the test substance over a period of 72-96 hours. The test measures the inhibition of algal growth, and the concentration that inhibits growth by 50% (EC50) is determined.

2. Avian Toxicity Testing (Based on OECD Guideline 223)

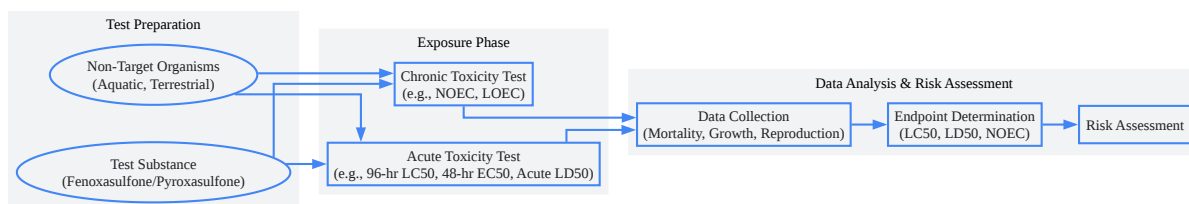
- Avian Acute Oral Toxicity Test (OECD 223): Birds (e.g., Bobwhite Quail) are administered a single oral dose of the test substance. The dose that is lethal to 50% of the test group (LD50) is determined over a 14-day observation period.

3. Terrestrial Invertebrate Toxicity Testing

- Earthworm Acute Toxicity Test (Based on OECD Guideline 207): Earthworms (e.g., Eisenia fetida) are exposed to the test substance mixed into artificial soil for 14 days. The concentration that is lethal to 50% of the earthworms (LC50) is determined.
- Honeybee Acute Contact and Oral Toxicity Tests (Based on OECD Guidelines 214 and 213):
 - Contact Toxicity: The test substance is applied directly to the thorax of honeybees. The dose that is lethal to 50% of the bees (LD50) within 48 or 96 hours is determined.
 - Oral Toxicity: Honeybees are fed a sugar solution containing the test substance. The dose that is lethal to 50% of the bees (LD50) is calculated.

Visualizations

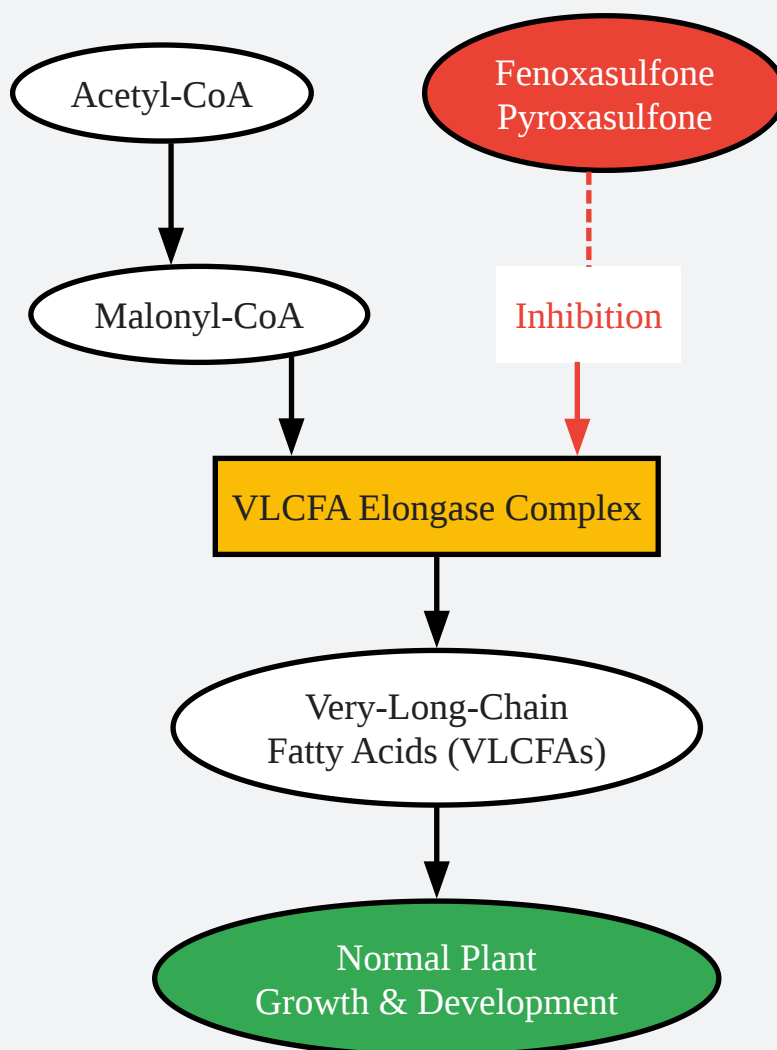
The following diagrams illustrate key concepts related to the assessment and mode of action of these herbicides.



[Click to download full resolution via product page](#)

Generalized experimental workflow for ecotoxicity testing.

Inhibition of Very-Long-Chain Fatty Acid (VLCFA) Synthesis



[Click to download full resolution via product page](#)

Mode of action of **Fenoxasulfone** and Pyroxasulfone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development of a rice herbicide, fenoxasulfone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Development of a rice herbicide, fenoxasulfone - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Pyroxasulfone (Ref: KIH-485) [sitem.herts.ac.uk]
- 6. canada.ca [canada.ca]
- 7. fsc.go.jp [fsc.go.jp]
- To cite this document: BenchChem. [A Comparative Ecotoxicological Profile of Fenoxasulfone and Pyroxasulfone on Non-Target Organisms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1440672#validating-the-safety-of-fenoxasulfone-on-non-target-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com